

Benzyl 6-aminonicotinate CAS number 935687-49-3

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Compound of Interest

Compound Name: *Benzyl 6-aminonicotinate*

Cat. No.: *B582071*

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Benzyl 6-aminonicotinate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

CAS Number: 935687-49-3 Synonyms: Benzyl 6-aminopyridine-3-carboxylate, 6-Aminonicotinic acid benzyl ester

This technical guide provides a summary of the available information on **Benzyl 6-aminonicotinate**. It is intended for an audience of researchers, scientists, and professionals involved in drug development.

Chemical and Physical Properties

Benzyl 6-aminonicotinate is a pyridine derivative with a benzyl ester functional group. A summary of its key physicochemical properties is provided in Table 1.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₂ N ₂ O ₂	[1][2]
Molecular Weight	228.25 g/mol	[2][3]
Density	1.244 g/cm ³	[1]
Boiling Point	420.461°C at 760 mmHg	[1]
Flash Point	208.088°C	[1]
Refractive Index	1.624	[1]
Storage	Keep in a dark place, sealed in dry, 2-8°C	[4]

Synthesis

A specific, detailed synthesis protocol for **Benzyl 6-aminonicotinate** is not readily available in peer-reviewed literature. However, a general method for producing benzyl ester 2-aminonicotinate derivatives is described in patent EP3088391A1. The following protocol is adapted from the synthesis of a structurally related compound, 2-amino-6-methyl nicotinic acid-4-phenoxybenzyl, and serves as a representative experimental procedure.

Experimental Protocol: Representative Synthesis

Objective: To synthesize a **benzyl 6-aminonicotinate** derivative via esterification.

Materials:

- 6-Aminonicotinic acid
- Benzyl alcohol (or a substituted benzyl alcohol)
- N,N-dimethylformamide (DMF)
- Thionyl chloride or Oxalyl chloride
- A suitable base (e.g., Potassium carbonate, 4-dimethylaminopyridine)

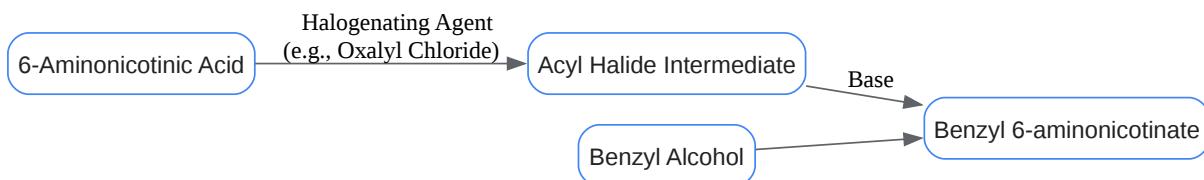
- Dichloromethane (DCM)
- Standard laboratory glassware and purification apparatus (silica gel for chromatography)
- Solvents for chromatography (e.g., Hexane, Ethyl acetate)

Procedure:

- Activation of the Carboxylic Acid:
 - Suspend 6-aminonicotinic acid in a suitable solvent such as Dichloromethane.
 - Cool the suspension to a low temperature (e.g., 5°C).
 - Add a halogenating agent like oxalyl chloride along with a catalytic amount of DMF.
 - Stir the mixture for a sufficient time (e.g., 2 hours) to form the acyl chloride intermediate.
- Esterification:
 - In a separate flask, dissolve the corresponding benzyl alcohol and a base (e.g., 4-dimethylaminopyridine) in Dichloromethane.
 - Cool this solution to a low temperature (e.g., 5°C).
 - Slowly add the acyl chloride solution prepared in step 1 to the alcohol solution.
 - Allow the reaction to proceed with stirring for a set duration (e.g., 1 hour).
- Workup and Purification:
 - Quench the reaction by adding water.
 - Separate the organic layer.
 - Wash the organic layer with saturated brine.
 - Dry the organic layer over an anhydrous drying agent (e.g., anhydrous sodium sulfate).

- Remove the solvent under reduced pressure.
- Purify the crude product by silica gel column chromatography using an appropriate solvent system (e.g., a gradient of hexane and ethyl acetate).

The following diagram illustrates the general workflow for this synthesis.



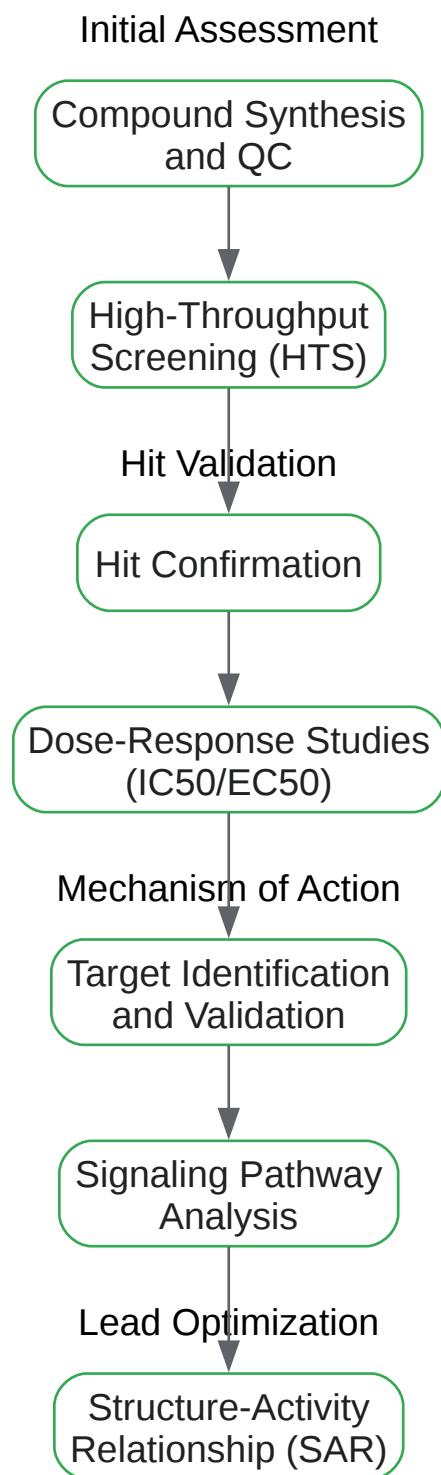
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Caption: General synthesis workflow for **Benzyl 6-aminonicotinate**.

Biological Activity and Drug Development Potential

As of the latest available information, there are no published studies detailing the biological activity, mechanism of action, or potential therapeutic applications of **Benzyl 6-aminonicotinate** (CAS 935687-49-3). While related compounds containing the aminonicotinate or benzyl scaffold have been investigated for various activities, including as potential anticancer agents, this specific molecule remains uncharacterized in the biological context.

For drug development professionals, **Benzyl 6-aminonicotinate** represents a novel chemical entity that would require extensive screening to determine its pharmacological profile. A potential starting point for such an investigation is outlined in the conceptual workflow below.



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Caption: A conceptual workflow for the biological evaluation of **Benzyl 6-aminonicotinate**.

Quantitative Data

There is currently no publicly available quantitative data, such as IC₅₀, EC₅₀, or pharmacokinetic parameters, for **Benzyl 6-aminonicotinate**.

Conclusion

Benzyl 6-aminonicotinate is a chemical compound for which basic physicochemical properties are known and a synthetic route can be proposed based on established chemical principles. However, a critical gap exists in the understanding of its biological properties. For the scientific and drug development community, this compound represents an unexplored area of chemical space that requires primary screening and further investigation to uncover any potential therapeutic value.

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